

A Comprehensive Spectroscopic Analysis of 4-Isopropylphenoxyacetyl Chloride

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Compound of Interest

Compound Name: *Iso-Propylphenoxyacetyl Chloride*

CAS No.: 65118-10-7

Cat. No.: B1366349

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Introduction

4-Isopropylphenoxyacetyl chloride (CAS No. 223128-33-4) is a reactive chemical intermediate, often utilized in the synthesis of more complex molecules, including potential pharmaceutical agents.^[1] As with any synthetic process, the unambiguous structural confirmation and purity assessment of such intermediates is paramount. This guide provides a comprehensive overview of the expected spectroscopic data for 4-isopropylphenoxyacetyl chloride, focusing on Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretation of this data is grounded in fundamental principles and is designed to serve as a practical reference for researchers in chemical synthesis and drug development. Our approach emphasizes not just the data itself, but the underlying chemical principles that give rise to the observed spectral features, ensuring a robust and self-validating system for compound verification.

Molecular Identity and Safety Profile

Before delving into the spectroscopic analysis, it is crucial to establish the fundamental properties and handling requirements of the target compound.

- Chemical Name: 4-Isopropylphenoxyacetyl chloride[2]
- Synonyms: 2-(4-isopropylphenoxy)acetyl chloride[2]
- CAS Number: 223128-33-4[2]
- Molecular Formula: $C_{11}H_{13}ClO_2$ [2]
- Molecular Weight: 212.67 g/mol [2]
- Physical Properties: The compound is a liquid with a boiling point of 276.8°C and a flash point of 103.2°C.[2]

Critical Safety Note: 4-Isopropylphenoxyacetyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.[2][3] It is also moisture-sensitive and reacts with water, likely hydrolyzing to the corresponding carboxylic acid and releasing hydrochloric acid.[3][4] All handling must be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including chemical-resistant gloves, splash goggles, and a lab coat.

Part 1: Infrared (IR) Spectroscopy Analysis

Infrared spectroscopy is a powerful first-pass technique for identifying the functional groups present in a molecule. The analysis of 4-isopropylphenoxyacetyl chloride relies on identifying the characteristic vibrations of the acyl chloride, ether, and substituted aromatic ring.

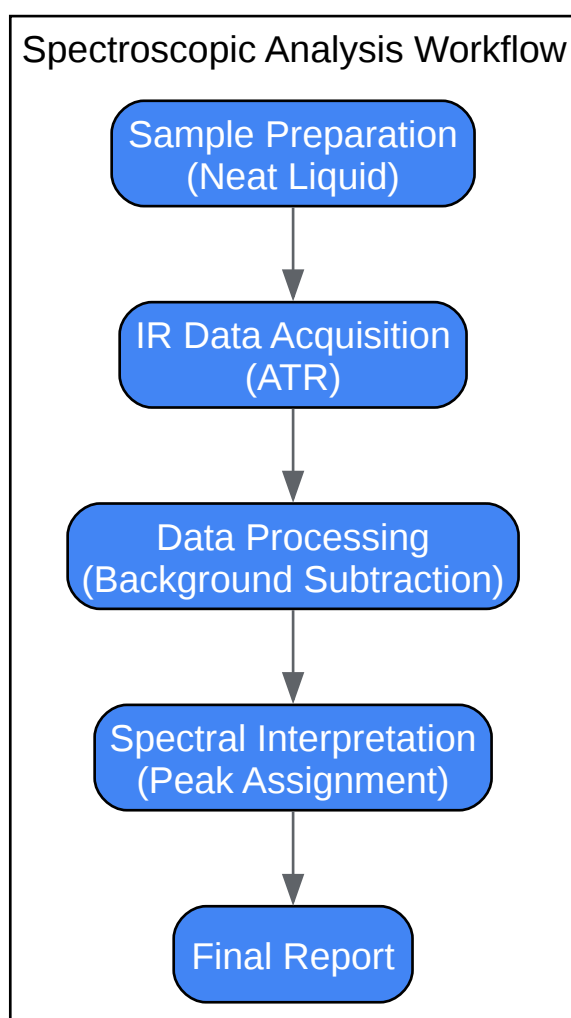
Experimental Protocol: Attenuated Total Reflectance (ATR) IR

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- Background Spectrum: Acquire a background spectrum of the empty ATR crystal. This is crucial to subtract the absorbance of ambient air (CO_2 , H_2O) from the sample spectrum.
- Sample Application: Apply a single drop of 4-isopropylphenoxyacetyl chloride directly onto the center of the ATR crystal.

- **Data Acquisition:** Lower the ATR press to ensure good contact between the sample and the crystal. Acquire the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- **Cleaning:** Thoroughly clean the ATR crystal immediately after analysis using an appropriate solvent.

Expected IR Spectrum and Interpretation

The IR spectrum provides a distinct fingerprint of the molecule's functional groups.



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Caption: General workflow for IR spectroscopic analysis.

The most telling feature of an acyl chloride is its carbonyl (C=O) stretching frequency. Due to the strong electron-withdrawing inductive effect of the chlorine atom, this bond is strengthened, causing it to absorb at a significantly higher wavenumber compared to other carbonyl compounds like ketones or esters.[5]

Table 1: Predicted Infrared Absorption Bands for 4-Isopropylphenoxyacetyl Chloride

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Rationale
~3100-3000	C-H Stretch (Aromatic)	Medium-Weak	Corresponds to the stretching of C-H bonds on the benzene ring.
~2960-2870	C-H Stretch (Aliphatic)	Strong	Asymmetric and symmetric stretching of C-H bonds in the isopropyl and methylene groups.
~1800	C=O Stretch (Acyl Chloride)	Very Strong, Sharp	The key diagnostic peak. Its high frequency is characteristic of the acyl chloride functional group.[4][6][7]
~1600, ~1500	C=C Stretch (Aromatic)	Medium	Characteristic skeletal vibrations of the benzene ring.
~1250	C-O-C Stretch (Aryl Ether)	Strong	Asymmetric stretching of the aryl-alkyl ether linkage.
~830	C-H Bend (Aromatic)	Strong	Out-of-plane bending for a 1,4-disubstituted (para) benzene ring.

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule, making it the most powerful tool for complete structure elucidation.

Experimental Protocol: ^1H and ^{13}C NMR

- **Sample Preparation:** Dissolve approximately 10-20 mg of 4-isopropylphenoxyacetyl chloride in ~0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is a suitable solvent as it is aprotic and effectively dissolves the analyte. Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrument Setup:** Place the sample in a 5 mm NMR tube and insert it into the spectrometer. The instrument should be locked onto the deuterium signal of the CDCl_3 .
- **^1H NMR Acquisition:** Acquire the proton NMR spectrum. A standard acquisition might involve a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 8-16 scans.
- **^{13}C NMR Acquisition:** Acquire the carbon NMR spectrum using a proton-decoupled pulse sequence. Due to the low natural abundance of ^{13}C , more scans (e.g., 128 or more) and a longer relaxation delay may be required to obtain a good signal-to-noise ratio, especially for the quaternary carbons.

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

The ^1H NMR spectrum is predicted to show five distinct signals, corresponding to the five unique proton environments in the molecule.

4-Isopropylphenoxyacetyl Chloride
(^1H and ^{13}C NMR Assignments)

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Caption: Structure with labels for NMR peak assignments.

Table 2: Predicted ^1H NMR Data for 4-Isopropylphenoxyacetyl Chloride

Label	Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
H _a	~1.25	Doublet (d)	6H	The six equivalent methyl protons of the isopropyl group are split by the single adjacent methine proton (H _e). [8]
H _e	~2.90	Septet (sept)	1H	The methine proton is split by the six adjacent methyl protons (H _a). Its chemical shift is downfield due to its benzylic position. [8]
H _c	~4.80	Singlet (s)	2H	These methylene protons are adjacent to two strong electron-withdrawing groups (the ether oxygen and the carbonyl group), causing a significant downfield shift. No adjacent protons are available for coupling.

H _a	~6.90	Doublet (d)	2H	Aromatic protons ortho to the electron-donating ether group are shielded relative to benzene (7.36 ppm). They are split by the adjacent H _e protons.
H _e	~7.20	Doublet (d)	2H	Aromatic protons meta to the ether group (and ortho to the isopropyl group) are less shielded than H _a and are split by the adjacent H _a protons.

Predicted ¹³C NMR Spectrum (125 MHz, CDCl₃)

The proton-decoupled ¹³C NMR spectrum is expected to show eight distinct signals, as the two methyl groups of the isopropyl group and the two pairs of aromatic carbons are chemically equivalent.

Table 3: Predicted ¹³C NMR Data for 4-Isopropylphenoxyacetyl Chloride

Label	Chemical Shift (δ , ppm)	Rationale
C ₁	~24.0	The equivalent methyl carbons of the isopropyl group are in the standard aliphatic region. [9]
C ₂	~33.5	The methine carbon of the isopropyl group.
C ₃	~68.0	The methylene carbon is significantly deshielded by the adjacent ether oxygen. [9]
C ₄ , C ₈	~115.0	Aromatic carbons ortho to the strongly electron-donating ether oxygen are shielded.
C ₅ , C ₇	~128.0	Aromatic carbons meta to the ether oxygen.
C ₆	~145.0	The ipso-carbon attached to the isopropyl group.
C ₉	~155.0	The ipso-carbon attached to the ether oxygen is strongly deshielded by the electronegative oxygen. [10]
C ₁₀	~172.0	The carbonyl carbon of the acyl chloride is highly deshielded, appearing far downfield. [7] [9]

Part 3: Mass Spectrometry (MS) Analysis

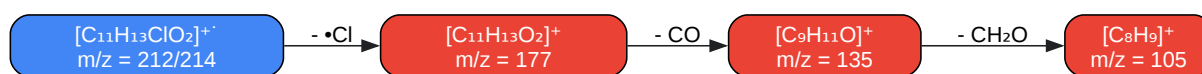
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, offering crucial clues for structural confirmation.

Experimental Protocol: Electron Ionization (EI) MS

- **Sample Introduction:** The sample is typically introduced via a direct insertion probe or through a gas chromatograph (GC) inlet.
- **Ionization:** In the source, high-energy electrons (typically 70 eV) bombard the sample molecules, causing ionization and fragmentation.[11]
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** Ions are detected, and their abundance is plotted against their m/z value to generate the mass spectrum.

Predicted Fragmentation Pattern

The fragmentation of 4-isopropylphenoxyacetyl chloride under EI conditions is governed by the stability of the resulting carbocations and radical species.



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Caption: Primary mass spectrometry fragmentation pathway.

- **Molecular Ion (M^+):** The molecular ion peak should be observed at m/z 212. A key confirmation is the presence of an $M+2$ peak at m/z 214 with approximately one-third the intensity, which is characteristic of the natural abundance of the ^{37}Cl isotope.[7] This peak may be of low intensity.
- **Loss of Chlorine Radical (Base Peak):** The most favorable initial fragmentation is the cleavage of the weak C-Cl bond to lose a chlorine radical ($\bullet Cl$), forming a highly resonance-stabilized acylium ion. This fragment is often the base peak (most abundant ion) in the spectrum of acyl chlorides.[7][12]
- **Loss of Carbon Monoxide:** The acylium ion can subsequently lose a molecule of carbon monoxide (CO), a stable neutral molecule, to form another carbocation.[12]

- Further Fragmentation: Additional fragmentation can occur, such as benzylic cleavage of the isopropyl group (loss of a methyl radical) from various fragments, or cleavage of the ether bond.

Table 4: Predicted Major Fragments in the Mass Spectrum of 4-Isopropylphenoxyacetyl Chloride

m/z	Proposed Fragment Structure	Fragmentation Pathway
212/214	$[C_{11}H_{13}^{35}ClO_2]^{+•}$ / $[C_{11}H_{13}^{37}ClO_2]^{+•}$	Molecular Ion ($M^{+•}$)
177	$[C_{11}H_{13}O_2]^+$	$M^{+•} - \bullet Cl$ (Acylium Ion - Likely Base Peak)
149	$[C_{10}H_{13}O]^+$	$M^{+•} - \bullet COCH_2Cl$
135	$[C_9H_{11}O]^+$	$[m/z\ 177] - CO$
107	$[C_7H_7O]^+$	Cleavage of isopropyl group from phenoxy-containing fragments

Conclusion

The combination of IR, NMR, and MS provides a powerful and self-validating toolkit for the structural verification of 4-isopropylphenoxyacetyl chloride. The key identifiers are the sharp, intense IR absorption at $\sim 1800\text{ cm}^{-1}$, the characteristic 1H NMR signals for the para-substituted aromatic ring and isopropyl group, the highly deshielded carbonyl carbon at $\sim 172\text{ ppm}$ in the ^{13}C NMR, and a mass spectrum dominated by the acylium ion at $m/z\ 177$. By understanding the chemical principles behind these spectroscopic signatures, researchers can confidently confirm the identity and purity of this important synthetic intermediate.

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